

Introduction: Contextualizing (2-Bromophenyl) 2-methylpropanoate in Drug Discovery and Development

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	(2-Bromophenyl) 2-methylpropanoate
CAS No.:	106141-06-4
Cat. No.:	B176650

[Get Quote](#)

(2-Bromophenyl) 2-methylpropanoate and its structural analogues are valuable intermediates in the field of organic synthesis and medicinal chemistry. The presence of a brominated aromatic ring combined with an ester functional group makes this class of compounds a versatile scaffold for constructing more complex molecules, including novel pharmaceutical agents. For instance, related compounds like 2-(4-bromophenyl)-2-methylpropanoic acid serve as key intermediates in the synthesis of drugs such as fexofenadine.[1][2]

This guide focuses on a representative member of this class, Methyl 2-(2-bromophenyl)-2-methylpropanoate (CAS No. 177748-63-9)[3], to provide researchers, scientists, and drug development professionals with a comprehensive framework for its safe handling and use. The protocols and principles outlined herein are derived from a synthesis of safety data for structurally related brominated aromatic esters and acids, establishing a robust safety paradigm in the absence of a complete, substance-specific Safety Data Sheet (SDS). The objective is to move beyond mere compliance and instill a deep, causal understanding of the

compound's hazard profile, enabling a proactive and self-validating approach to laboratory safety.

Section 1: Synthesized Hazard Profile and GHS Classification

A thorough risk assessment begins with a clear understanding of the potential hazards. While a dedicated SDS for Methyl 2-(2-bromophenyl)-2-methylpropanoate is not comprehensively available, a reliable hazard profile can be constructed by examining analogous compounds. Structurally similar chemicals, such as Methyl 2-(4-bromophenyl)propanoate and various brominated propionic acids, consistently exhibit moderate acute toxicity, as well as skin, eye, and respiratory irritation.[4][5][6] The underlying causality for this hazard profile stems from the reactivity of the ester group and the toxicological properties associated with halogenated aromatic compounds.

Based on this comparative analysis, the following Globally Harmonized System (GHS) classification is recommended for Methyl 2-(2-bromophenyl)-2-methylpropanoate.

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement	Authoritative Basis (Analogous Compounds)
Acute Toxicity, Oral	Category 4		Warning	H302: Harmful if swallowed	[6][7]
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation	[5][6]
Serious Eye Damage/Irritation	Category 2A		Warning	H319: Causes serious eye irritation	[5][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3		Warning	H335: May cause respiratory irritation	[5][6][7]

Section 2: Physicochemical Properties for Proactive Risk Management

Understanding a compound's physical and chemical properties is fundamental to designing safe handling procedures. These properties dictate the potential routes of exposure and inform the selection of appropriate engineering controls and personal protective equipment.

Property	Value	Significance for Handling and Safety
CAS Number	177748-63-9	Unique identifier for precise chemical inventory and information retrieval.[3]
Molecular Formula	C ₁₁ H ₁₃ BrO ₂	Provides elemental composition.[3]
Molecular Weight	257.12 g/mol	Essential for stoichiometric calculations in experimental design.[3]
Appearance	Clear Colorless to Pale Yellow Liquid	The liquid state at room temperature necessitates handling procedures that prevent splashes and aerosol generation.[8]
Boiling Point	~290°C (estimated)	A high boiling point suggests low volatility at standard temperature, but heating will increase vapor pressure and inhalation risk.[8]
Density	~1.337 g/cm ³ (estimated)	Heavier than water.[8]
Solubility	Insoluble in water; Soluble in organic solvents	Spills will not be diluted by water. Use appropriate organic solvent-resistant absorbents and PPE.[9][10]

Section 3: Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical. This begins with robust engineering controls, supplemented by rigorously selected and utilized personal protective equipment.

Engineering Controls: The Primary Barrier

The single most important engineering control is the mandatory use of a properly functioning and certified laboratory chemical fume hood.[4][11][12] This is non-negotiable. The rationale is to contain and exhaust any vapors or aerosols generated during handling, effectively minimizing the risk of respiratory exposure. The sash should be kept as low as possible to maximize capture velocity and provide a physical barrier.[11] An eyewash station and safety shower must be readily accessible and tested regularly.[13][14]

Personal Protective Equipment (PPE): A Deliberate Selection Protocol

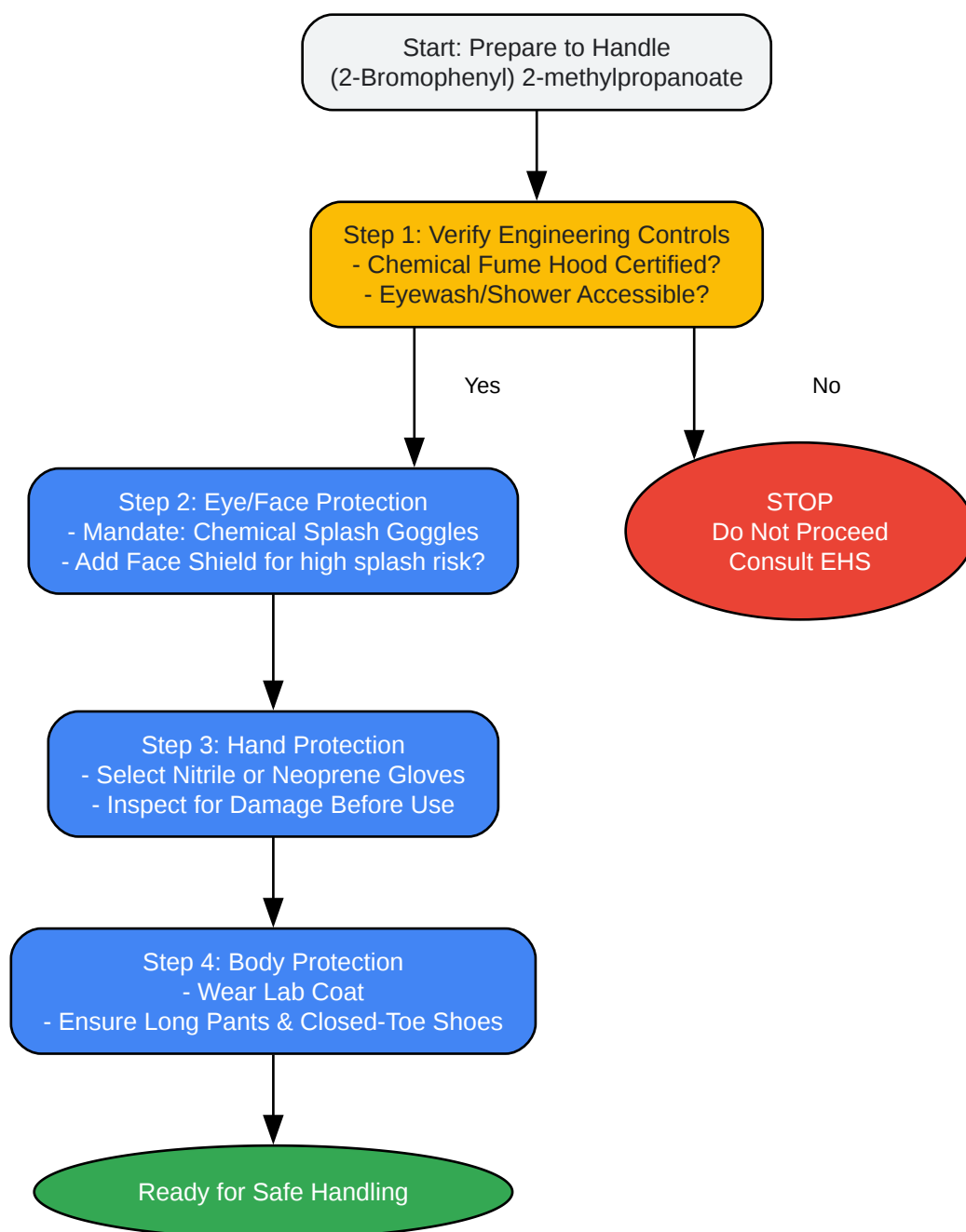
PPE is the last line of defense and must be chosen to provide a complete barrier to the specific hazards of the compound.

Detailed PPE Protocol:

- Eye and Face Protection:
 - Requirement: Wear chemical splash goggles conforming to ANSI Z87.1 or EN 166 standards at all times.[5]
 - High-Risk Operations: When handling larger quantities (>50 mL) or when there is a significant risk of splashing (e.g., during transfers or extractions), a full-face shield must be worn over the chemical splash goggles.[13][15]
 - Causality: The compound is classified as a serious eye irritant.[6] Goggles provide a seal around the eyes to protect against splashes and vapors, while a face shield protects the entire face.
- Hand Protection:
 - Requirement: Handle with chemical-resistant gloves. Suitable materials include Nitrile or Neoprene.[13][15]
 - Protocol: Always inspect gloves for tears or punctures before use. Use the proper glove removal technique (without touching the outer surface) to avoid skin contact. Wash hands

thoroughly with soap and water after removing gloves.[16]

- Causality: The compound is a skin irritant.[6] Brominated organic compounds can permeate or degrade certain glove materials over time; therefore, it is crucial to consult the glove manufacturer's compatibility chart and replace gloves immediately if contamination is suspected.
- Skin and Body Protection:
 - Requirement: A flame-retardant lab coat, long pants, and fully enclosed, chemical-resistant shoes are mandatory.[11][13]
 - Causality: This combination prevents accidental skin contact from drips or small splashes. Exposed skin on legs, ankles, or feet is an unacceptable risk.



[Click to download full resolution via product page](#)

Figure 1. Decision workflow for selecting appropriate PPE.

Section 4: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential for preventing incidents and ensuring long-term stability of the material.

Step-by-Step Handling Protocol

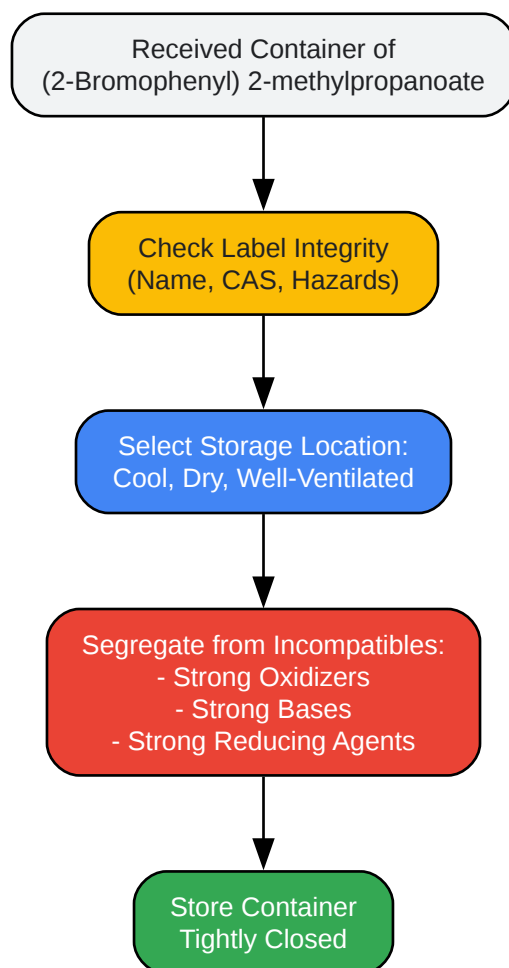
- Preparation: Before handling, ensure all required engineering controls and PPE are in place as per Section 3. Clear the fume hood of all unnecessary equipment and materials.
- Aliquotting: Conduct all transfers of the liquid within the chemical fume hood.[4] Use a stable stand and clamp to secure flasks or containers. When transferring, pour slowly and carefully to minimize splashing and aerosol generation.
- Heating: If the experimental procedure requires heating, use a well-controlled heating mantle with a thermocouple. Never heat with an open flame. Be aware that heating increases the vapor pressure, reinforcing the need for an efficient fume hood.
- Post-Handling: After use, securely cap the container. Decontaminate any surfaces that may have been exposed by wiping with a suitable solvent (e.g., isopropanol) followed by soap and water, with all cleaning materials disposed of as hazardous waste.
- Hygiene: Wash hands thoroughly after handling is complete, even if gloves were worn.[12] Do not eat, drink, or smoke in the laboratory.[17]

Chemical Storage: A System of Segregation and Integrity

Improper storage is a common cause of laboratory incidents. The following protocol ensures chemical stability and prevents hazardous reactions.

- Location: Store in a cool, dry, and well-ventilated area designated for corrosive or reactive organic compounds.[4][15]
- Container: Keep the container tightly closed to prevent the escape of vapors. The original supplier container is preferred. Ensure the container is properly labeled with the chemical name, CAS number, and GHS hazard pictograms.[15][18]
- Segregation: This is a critical, non-negotiable step. Store **(2-Bromophenyl) 2-methylpropanoate** away from incompatible materials.

- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents.[4]
- Causality: Contact with strong oxidizing agents can lead to violent reactions. Strong bases can catalyze hydrolysis of the ester group, potentially in an exothermic manner.



[Click to download full resolution via product page](#)

Figure 2. Logical flow for correct chemical storage.

Section 5: Emergency Procedures

A systematic and rehearsed emergency plan is crucial for mitigating the consequences of an accidental release or exposure.

Spill Response

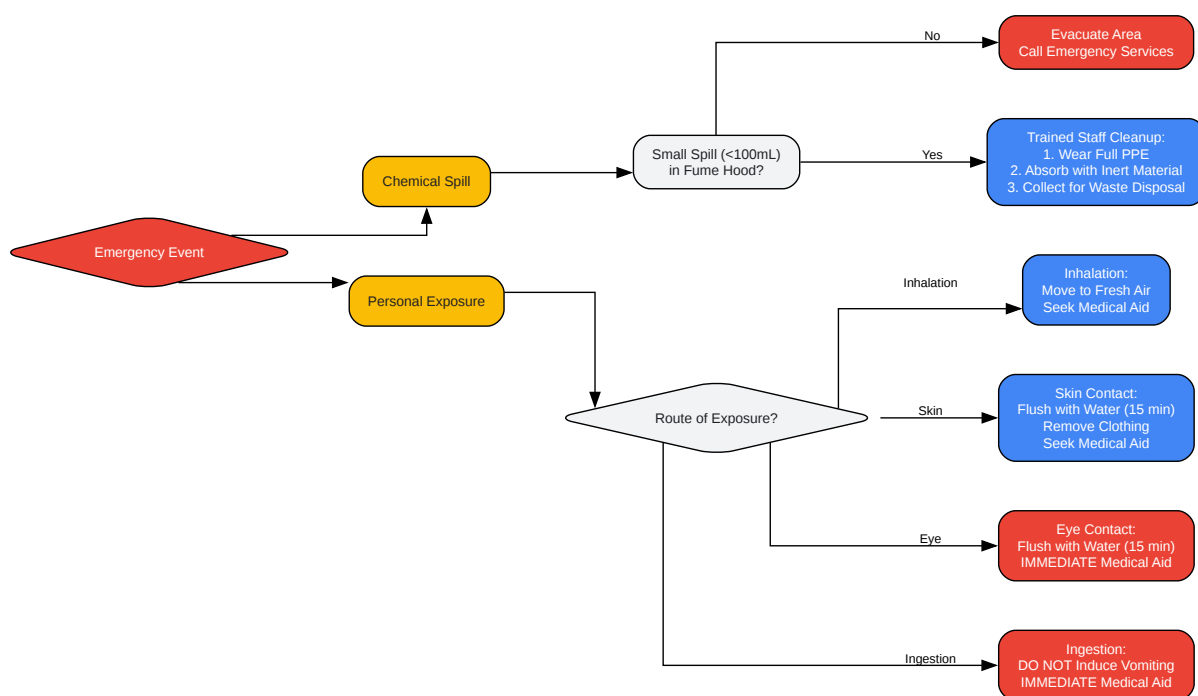
- Immediate Action: Alert personnel in the immediate area. If the spill is large or if you feel unwell, evacuate the area and call emergency services.
- Assess the Spill: For small spills (<100 mL) that are contained within a chemical fume hood, trained laboratory personnel can proceed with cleanup.
- Cleanup Protocol:
 - Ensure all appropriate PPE is worn, including respiratory protection if there is any doubt about vapor concentrations.
 - Contain the spill by covering it with an inert, non-combustible absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).[15][19] Do not use combustible materials like paper towels to absorb the bulk of the liquid.
 - Carefully collect the absorbent material using non-sparking tools and place it into a labeled, sealable container for hazardous waste disposal.[5]
 - Decontaminate the spill area with a suitable solvent and then wash with soap and water.
 - All materials used for cleanup must be disposed of as hazardous waste.

First Aid Measures: Validated Immediate Response

In the event of personal exposure, immediate and correct first aid is critical.

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration (if trained) and seek immediate medical attention.[4][11]
- Skin Contact: Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes.[4] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[4][17]

- Ingestion: Do NOT induce vomiting.[4][16] If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[4]



[Click to download full resolution via product page](#)

Figure 3. Decision tree for responding to emergency situations.

Section 6: Waste Disposal

All waste containing **(2-Bromophenyl) 2-methylpropanoate**, whether it is excess reagent, contaminated absorbent material, or empty containers, must be managed as hazardous chemical waste.

- Containerization: Use a dedicated, compatible, and clearly labeled hazardous waste container. The label must include the words "Hazardous Waste" and the full chemical name.
- Segregation: Do not mix this waste stream with incompatible waste materials, particularly oxidizing agents or bases.[\[15\]](#)
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.

References

- Methyl 2-bromo-2-phenylpropanoate | C₁₀H₁₁BrO₂. PubChem, National Center for Biotechnology Information. [\[Link\]](#)
- 2-(4-bromophenyl)-2-methylpropanoic acid. ChemBK. [\[Link\]](#)
- LCSS: BROMINE. Prudent Practices in the Laboratory: Handling and Disposal of Chemicals (1995), National Research Council. [\[Link\]](#)
- Standard Operating Procedure for Laboratories: BROMINE. Rutgers University, Environmental Health and Safety. [\[Link\]](#)
- Standard Operating Procedure: Bromine Safety. University of Tennessee, Knoxville. [\[Link\]](#)
- Design, synthesis, and evaluation of novel 2-phenylpropionic acid derivatives as dual COX inhibitory-antibacterial agents. Journal of Enzyme Inhibition and Medicinal Chemistry, PMC. [\[Link\]](#)
- 2-(4-Bromophenyl)-2-methylpropionic acid | CAS#:32454-35-6. Chemsrvc. [\[Link\]](#)
- Standard Operating Procedures for Hazardous Chemicals: Bromine. Washington State University. [\[Link\]](#)
- Bromine Handling. Scribd. [\[Link\]](#)

- US20120309973A1 - Preparation of 2-(4-bromophenyl)-2-methylpropanoic acid.
- EP2532644A1 - Preparation of 2-(4-bromophenyl)-2-methylpropanoic acid.
- Methyl-2-(4-bromophenyl)-2-methylpropanoate.Reign Pharma Pvt. Ltd.. [\[Link\]](#)
- Globally Harmonized System of Classification and Labelling of Chemicals (GHS).United Nations Economic Commission for Europe (UNECE). [\[Link\]](#)
- Benzene and Hydrocarbons.PreventionWeb. [\[Link\]](#)
- Polycyclic Aromatic Hydrocarbons (PAHs): Standards and Regulations.Agency for Toxic Substances and Disease Registry (ATSDR), CDC. [\[Link\]](#)
- Synthesis of 2-Bromo-4-Methylpropiophenone.Alichem. [\[Link\]](#)
- Benzene.U.S. Environmental Protection Agency (EPA). [\[Link\]](#)
- 2-Bromo-2-Methylpropane MATERIAL SAFETY DATA SHEET.Loba Chemie. [\[Link\]](#)
- 1910.1028 - Benzene.Occupational Safety and Health Administration (OSHA). [\[Link\]](#)
- Esters Group - information sheet.Government of Canada. [\[Link\]](#)
- Safety Data Sheet: Fatty acid methyl ester mixture.Carl ROTH. [\[Link\]](#)
- Acetic acid, mercapto-, methyl ester: Human health tier II assessment.Australian Government, Department of Health. [\[Link\]](#)
- Methyl 2-(4-bromophenyl)propanoate | C10H11BrO2.PubChem, National Center for Biotechnology Information. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. US20120309973A1 - Preparation of 2-\(4-bromophenyl\)-2-methylpropanoic acid - Google Patents \[patents.google.com\]](#)
- [2. EP2532644A1 - Preparation of 2-\(4-bromophenyl\)-2-methylpropanoic acid - Google Patents \[patents.google.com\]](#)
- [3. 177748-63-9 CAS Manufactory \[m.chemicalbook.com\]](#)
- [4. fishersci.com \[fishersci.com\]](#)
- [5. echemi.com \[echemi.com\]](#)
- [6. Methyl 2-\(4-bromophenyl\)propanoate | C10H11BrO2 | CID 11032083 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [8. reignpharma.com \[reignpharma.com\]](#)
- [9. CAS 32454-35-6: 2-\(4-Bromophenyl\)-2-methylpropanoic acid \[cymitquimica.com\]](#)
- [10. wap.guidechem.com \[wap.guidechem.com\]](#)
- [11. www-s3-live.kent.edu \[www-s3-live.kent.edu\]](#)
- [12. 2-\(4-Bromophenyl\)-2-methylpropionic acid | CAS#:32454-35-6 | Chemsrvc \[chemsrc.com\]](#)
- [13. ipo.rutgers.edu \[ipo.rutgers.edu\]](#)
- [14. fishersci.com \[fishersci.com\]](#)
- [15. wpcdn.web.wsu.edu \[wpcdn.web.wsu.edu\]](#)
- [16. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [17. static.cymitquimica.com \[static.cymitquimica.com\]](#)
- [18. scribd.com \[scribd.com\]](#)
- [19. LCSS: BROMINE \[web.stanford.edu\]](#)
- To cite this document: BenchChem. [Introduction: Contextualizing (2-Bromophenyl) 2-methylpropanoate in Drug Discovery and Development]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b176650/docs#introduction-contextualizing-2-bromophenyl-2-methylpropanoate-in-drug-discovery-and-development>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)